

# Application Notes: Biomolecule Labeling with Solvent Violet 13

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Solvent violet 13

Cat. No.: B1664779

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Solvent Violet 13**, also known as C.I. 60725 and D&C Violet No. 2, is a synthetic anthraquinone dye characterized by its bright, bluish-violet hue.<sup>[1]</sup> It is a hydrophobic compound, readily soluble in non-polar organic solvents such as acetone, toluene, and benzene, but insoluble in water.<sup>[1][2]</sup> This inherent hydrophobicity dictates its primary industrial applications, which include the coloring of plastics, synthetic resins, oils, fats, and waxes.<sup>[3][4]</sup>

These application notes provide a comprehensive overview of the physicochemical properties of **Solvent Violet 13** and explore its potential, though not established, use in biomolecule labeling. Due to its insolubility in aqueous solutions, its application in biological systems is limited. Standard protocols for labeling specific biomolecules like proteins or nucleic acids with **Solvent Violet 13** for research purposes such as fluorescence microscopy are not established. However, based on its lipophilic nature, a theoretical application for staining intracellular lipid droplets is proposed and detailed below. This document is intended to guide researchers on the challenges and theoretical considerations for using this dye in a biological context.

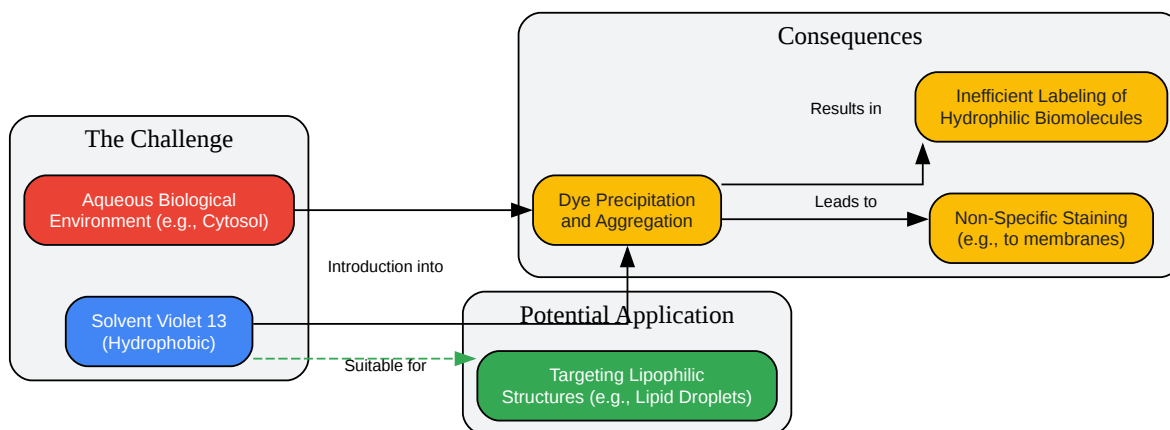
## Physicochemical Properties of Solvent Violet 13

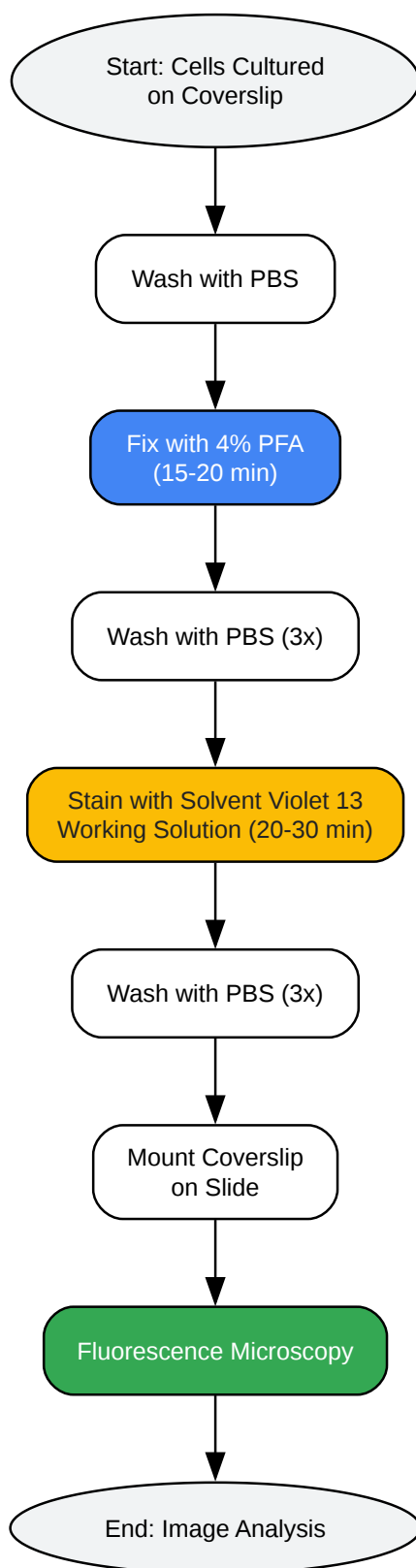
A summary of the key properties of **Solvent Violet 13** is presented in the table below. Understanding these characteristics is crucial for assessing its suitability for any application.

Property	Value	Reference
Chemical Formula	C <sub>21</sub> H <sub>15</sub> NO <sub>3</sub>	[1]
Molar Mass	329.35 g/mol	[1]
Appearance	Violet powder	[3]
Solubility	Insoluble in water; Soluble in xylene, acetone, benzene, toluene, and other non-polar solvents.	[1][2][3]
Primary Applications	Coloring plastics (polystyrene, PVC, etc.), synthetic resins, oils, fats, waxes, and cosmetics.	[1][2][3][5]

## Challenges in Aqueous Biomolecule Labeling

The primary obstacle for using **Solvent Violet 13** as a routine biomolecule label in cell biology is its hydrophobicity. Biological processes occur in an aqueous environment, and molecules targeted for labeling, such as proteins and nucleic acids, are typically hydrophilic or have surfaces exposed to water. A water-insoluble dye like **Solvent Violet 13** will not readily interact with these molecules in their native state and is prone to precipitation in aqueous buffers, leading to non-specific aggregation and high background signal.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Solvent Violet 13 - Wikipedia [en.wikipedia.org]
- 2. Solvent Violet 13 – Ranbar Violet B Anthraquinone Dye [ranbarr.com]
- 3. pylamdyes.com [pylamdyes.com]
- 4. Solvent Violet 13 - Solvent Violet B - Transparent Violet S-B from Emperor Chem [emperordye.com]
- 5. epsilonpigments.com [epsilonpigments.com]
- To cite this document: BenchChem. [Application Notes: Biomolecule Labeling with Solvent Violet 13]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1664779#biomolecule-labeling-with-solvent-violet-13\]](https://www.benchchem.com/product/b1664779#biomolecule-labeling-with-solvent-violet-13)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)